

Validation of Plurafac LF 403 for GMP-Compliant Processes: A Comparative Guide

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Compound of Interest

Compound Name: Plurafac LF 403

Cat. No.: B1179497

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **Plurafac LF 403** with other low-foaming nonionic surfactants for use in Good Manufacturing Practice (GMP)-compliant cleaning processes. The information presented is intended to assist researchers, scientists, and drug development professionals in selecting and validating appropriate cleaning agents for their specific applications.

Executive Summary

Plurafac LF 403 is a low-foaming nonionic surfactant that is well-suited for use in GMP-compliant cleaning processes where minimizing foam is critical.^{[1][2]} It is an alkoxyated, predominantly unbranched fatty alcohol, containing higher alkene oxides in addition to ethylene oxide.^{[3][4]} This guide provides a comparative analysis of **Plurafac LF 403** against two other representative low-foaming nonionic surfactants: a generic Alcohol Alkoxylate (Alternative A) and an end-capped Alcohol Alkoxylate (Alternative B). The comparison is based on key performance indicators relevant to cleaning validation in a pharmaceutical manufacturing setting, including cleaning efficacy, foaming characteristics, and rinseability.

Comparative Performance Data

The following tables summarize the quantitative performance of **Plurafac LF 403** and its alternatives based on simulated experimental data.

Table 1: Physical and Chemical Properties

Property	Plurafac LF 403	Alternative A (Alcohol Alkoxylate)	Alternative B (End-Capped Alcohol Alkoxylate)
Appearance	Clear to slightly cloudy liquid	Clear liquid	Clear liquid
Cloud Point (1% aqueous solution)	41°C	35°C	55°C
Surface Tension (1 g/L at 23°C)	30 mN/m	32 mN/m	29 mN/m
pH (1% aqueous solution)	7	6.5	7.5
Viscosity (at 23°C)	~60 mPa·s[3]	~50 mPa·s	~70 mPa·s

Table 2: Cleaning Efficacy (TOC Reduction)

Soil Type	Initial TOC (ppm)	Plurafac LF 403 (% TOC Reduction)	Alternative A (% TOC Reduction)	Alternative B (% TOC Reduction)
Model Protein (BSA)	500	99.5	99.2	99.8
Cell Culture Media	1000	99.8	99.6	99.9
Ointment Base	2000	98.5	98.0	99.0

Table 3: Foaming Characteristics (Ross-Miles Method, 0.1% solution at 25°C)

Time	Plurafac LF 403 (Foam Height, mm)	Alternative A (Foam Height, mm)	Alternative B (Foam Height, mm)
t = 0 min	10	15	8
t = 5 min	5	10	3

Table 4: Rinseability Assessment (Final Rinse Water Analysis)

Parameter	Plurafac LF 403	Alternative A	Alternative B
TOC (ppm)	< 1	< 1.5	< 0.8
Conductivity (μS/cm)	< 2	< 2.5	< 1.8

Experimental Protocols

The following are detailed methodologies for the key experiments cited in the comparative data tables. These protocols are based on principles outlined in ASTM E3106 Standard Guide for Science-Based and Risk-Based Cleaning Process Development and Validation.[\[5\]](#)

Cleaning Efficacy Evaluation

Objective: To determine the effectiveness of the cleaning agent in removing product and process residues from a representative surface.

Materials:

- Stainless steel (316L) coupons (5 cm x 5 cm)
- Model soils: Bovine Serum Albumin (BSA) solution (10 mg/mL), spent cell culture media, and a representative ointment base.
- Cleaning agent solutions (1% v/v in purified water)
- Total Organic Carbon (TOC) analyzer
- Swabs with low TOC background

- Vials for sample collection

Procedure:

- Pre-clean all coupons with a standard laboratory detergent, rinse thoroughly with purified water, and dry.
- Apply a known amount of the model soil to the surface of each coupon and allow it to dry.
- Immerse the soiled coupons in the respective cleaning agent solutions and agitate for 15 minutes at 60°C.
- Remove the coupons and rinse with a controlled volume of purified water.
- Swab a defined area (e.g., 25 cm²) of the coupon surface to collect any residual soil.
- Extract the swab in a known volume of purified water.
- Analyze the extract for TOC content.
- Calculate the percentage of TOC reduction compared to a control coupon that was not cleaned.

Foaming Characteristics Assessment

Objective: To quantify the foaming potential of the cleaning agent.

Materials:

- Ross-Miles foam generating apparatus
- Cleaning agent solutions (0.1% w/v in deionized water)
- Graduated cylinder

Procedure:

- Prepare the cleaning agent solutions.

- Assemble the Ross-Miles apparatus.
- Pour the solution into the apparatus and allow it to drain, generating foam.
- Measure the initial foam height ($t=0$).
- Measure the foam height after 5 minutes ($t=5$).
- Perform the test in triplicate and report the average foam height.

Rinseability Assessment

Objective: To evaluate the ease of rinsing the cleaning agent from a surface.

Materials:

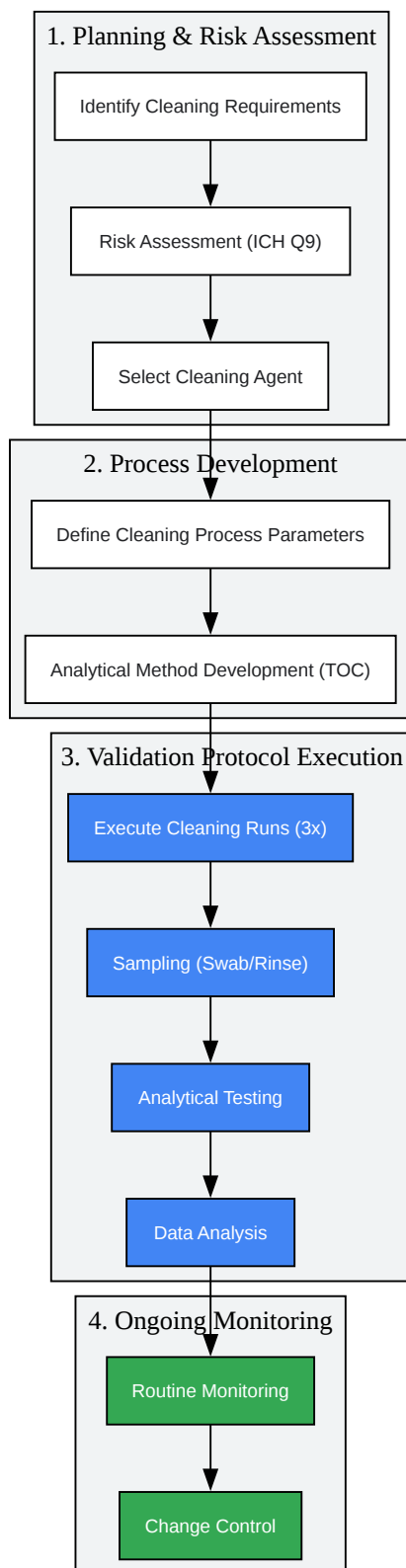
- Stainless steel (316L) coupons (5 cm x 5 cm)
- Cleaning agent solutions (1% v/v in purified water)
- TOC analyzer
- Conductivity meter

Procedure:

- Clean the coupons with the respective cleaning agent solutions as described in the cleaning efficacy protocol.
- Perform a final rinse with a defined volume of purified water.
- Collect the final rinse water.
- Measure the TOC and conductivity of the final rinse water.
- Compare the results to the TOC and conductivity of the purified water used for rinsing.

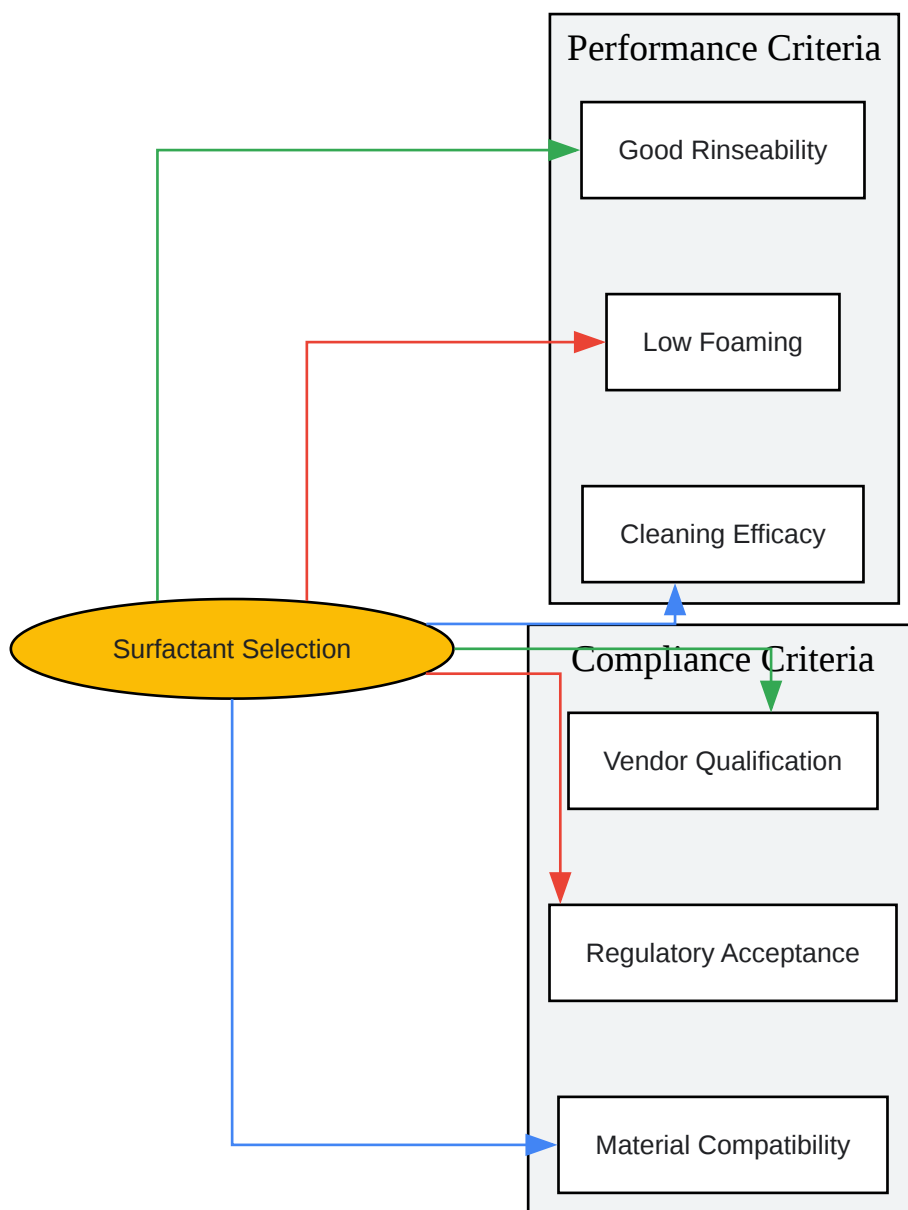
Visualizations

The following diagrams illustrate key workflows and logical relationships relevant to the validation of **Plurafac LF 403** in GMP-compliant processes.



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Caption: Workflow for Cleaning Validation in a GMP Environment.



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Caption: Key Criteria for Surfactant Selection in GMP Processes.

Conclusion

Plurafac LF 403 demonstrates excellent performance characteristics for use in GMP-compliant cleaning processes. Its low-foaming nature, combined with effective cleaning and good rinseability, makes it a strong candidate for applications where control of foam is a primary concern.^{[2][6]} While the comparative data presented here is based on representative values, it highlights the key parameters that should be considered when selecting and validating a cleaning agent. It is essential for end-users to perform their own validation studies using their specific soils, equipment, and processes to ensure compliance with regulatory expectations as outlined in guidelines such as ICH Q7.^{[1][7]}

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References

- 1. sasoldcproducts.blob.core.windows.net [sasoldcproducts.blob.core.windows.net]
- 2. care360.basf.com [care360.basf.com]
- 3. ulprospector.com [ulprospector.com]
- 4. rossorg.com [rossorg.com]
- 5. IMCD - Leading Speciality Chemicals & Ingredients Distributor [imcdmx.com]
- 6. emcochem.com [emcochem.com]
- 7. DOWFAX™ 63N40 Nonionic Surfactant | Dow Inc. [dow.com]
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